

Optimizing the signal-to-noise ratio of the AC915 accelerometer.

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Compound of Interest

Compound Name: AC915

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AC915 Accelerometer Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the signal-to-noise ratio (SNR) of the **AC915** accelerometer in experimental setups.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary sources of noise in measurements from the **AC915** accelerometer?

A1: Noise in IEPE accelerometers like the **AC915** can be broadly categorized into intrinsic and extrinsic noise. Intrinsic noise is inherent to the sensor's design and electronic components. Extrinsic noise originates from external sources and can often be mitigated.^[1]

Key sources of extrinsic noise include:

- Ground Loops: These occur when there are multiple ground points in the measurement system, leading to undesirable current flow that introduces noise, often at 50 or 60 Hz.^{[1][2]}
- Electromagnetic and Radio Frequency Interference (EMI/RFI): Noise can be coupled into the signal from nearby power lines, motors, or other electronic devices.^{[3][4]}

- **Triboelectric Noise:** This is generated by the mechanical motion and friction of the connecting cable itself.[\[5\]](#)
- **Power Supply Noise:** Unstable or noisy power supplies can inject noise directly into the accelerometer's electronics.[\[6\]](#)[\[7\]](#)
- **Improper Mounting:** Incorrect mounting can lead to a poor mechanical connection, resulting in a lower resonant frequency and increased susceptibility to noise.[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q2: My signal is showing significant 60 Hz (or 50 Hz) noise. What is the likely cause and how can I fix it?

A2: A predominant noise peak at the AC line frequency (60 Hz in North America, 50 Hz in many other regions) is a classic symptom of a ground loop.[\[2\]](#) This happens when the accelerometer and the data acquisition system are grounded at different potentials, creating a loop for noise currents to flow through the cable shield.

Troubleshooting Steps:

- **Implement Single-Point Grounding:** The most effective solution is to ensure your entire measurement system is grounded at a single point, typically at the signal conditioner or data acquisition system.[\[1\]](#)
- **Use an Isolated Mounting Stud:** The **AC915** is a case-grounded sensor. To break a ground loop, use an insulated mounting stud to electrically isolate the accelerometer from the test structure.[\[2\]](#)[\[12\]](#)
- **Check Cable Shielding:** Ensure you are using a high-quality, properly shielded cable. The shield should be connected to the ground at one end only, typically at the instrumentation side.[\[3\]](#)[\[4\]](#)

Q3: How does the choice of power supply affect the signal-to-noise ratio of the **AC915**?

A3: The **AC915** is an IEPE (Integral Electronics Piezoelectric) accelerometer and requires a constant current power supply (typically 2-10 mA) with a voltage of 18-28 VDC. The stability and noise level of this power supply are critical for optimal performance. A noisy power supply

can directly inject electronic noise into the sensor's internal amplifier, degrading the signal-to-noise ratio.[6][13]

Recommendations:

- Use a low-noise, linear-regulated power supply designed for IEPE sensors.
- Avoid using switching power supplies, as they can introduce high-frequency noise.[7][13] If a switching supply is unavoidable, use a high-quality one with excellent filtering and regulation.
- Ensure the power supply can provide the necessary compliance voltage and current for the full dynamic range of your expected measurements.[13]

Q4: What is the correct way to mount the **AC915** to minimize noise and ensure accurate measurements?

A4: Proper mounting is crucial for achieving the best high-frequency response and minimizing noise. An improper mount can act as a mechanical filter, attenuating the signal of interest and potentially introducing noise.

Mounting Best Practices:

- Surface Preparation: The mounting surface should be clean, flat, and smooth.[4][8]
- Stud Mounting: This is the recommended method for the best performance. It provides a rigid connection and the widest frequency response.[4][8][9][10][11]
- Mounting Torque: Apply the correct mounting torque as specified in the datasheet to ensure a secure connection without damaging the sensor.
- Coupling Fluid: Applying a thin layer of silicone grease or a similar coupling fluid between the sensor and the mounting surface can improve high-frequency transmissibility.[8][10]
- Adhesive Mounting: If stud mounting is not feasible, a rigid adhesive like epoxy can be used. Note that this may lower the resonant frequency of the system.[4][8][9] Avoid using soft adhesives or double-sided tape for high-frequency measurements.[9]

Quantitative Data Summary

The following tables summarize key specifications of the **AC915** accelerometer and the impact of various factors on measurement quality.

Table 1: **AC915** Accelerometer Key Specifications

Parameter	Value
Sensitivity ($\pm 10\%$)	100 mV/g
Frequency Response ($\pm 3\text{dB}$)	0.5 - 15,000 Hz
Spectral Noise @ 10 Hz	30 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 100 Hz	19 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 1000 Hz	15 $\mu\text{g}/\sqrt{\text{Hz}}$
Power Requirements	18-28 VDC, 2-10 mA Constant Current
Bias Output Voltage	10-14 VDC

Table 2: Impact of Mounting Method on Usable Frequency Range (Illustrative)

Mounting Method	Typical Usable Frequency Range	Relative Performance
Stud Mount with Coupling Fluid	Up to 15,000 Hz	Excellent
Stud Mount (Dry)	Up to 12,000 Hz	Very Good
Rigid Epoxy Adhesive	Up to 7,000 Hz	Good
Magnetic Mount	Up to 5,000 Hz	Fair
Double-Sided Adhesive Tape	Up to 1,000 Hz	Poor

Experimental Protocols

Protocol 1: Measuring the Noise Floor of the **AC915**

Objective: To determine the baseline noise level of the **AC915** accelerometer in a specific experimental setup.

Methodology:

- Mechanical Isolation: Mount the **AC915** accelerometer to a large, stable mass (e.g., a granite block) on a vibration isolation table to minimize external vibrations.[\[14\]](#)
- Power and Connection: Power the accelerometer with a low-noise IEPE signal conditioner. Connect the output to a high-resolution data acquisition system (DAQ).
- Data Acquisition:
 - Set the DAQ to a high sampling rate (e.g., 50 kHz).
 - Record the output signal for a sufficient duration (e.g., 60 seconds) with no external vibration input.
- Data Analysis:
 - Calculate the Root Mean Square (RMS) of the recorded voltage signal.
 - Convert the RMS voltage to acceleration (g) by dividing by the sensor's sensitivity (100 mV/g). This value represents the RMS noise in 'g'.
 - Calculate the Power Spectral Density (PSD) of the signal to observe the noise distribution across the frequency spectrum.

Protocol 2: Evaluating the Impact of Power Supply on Noise

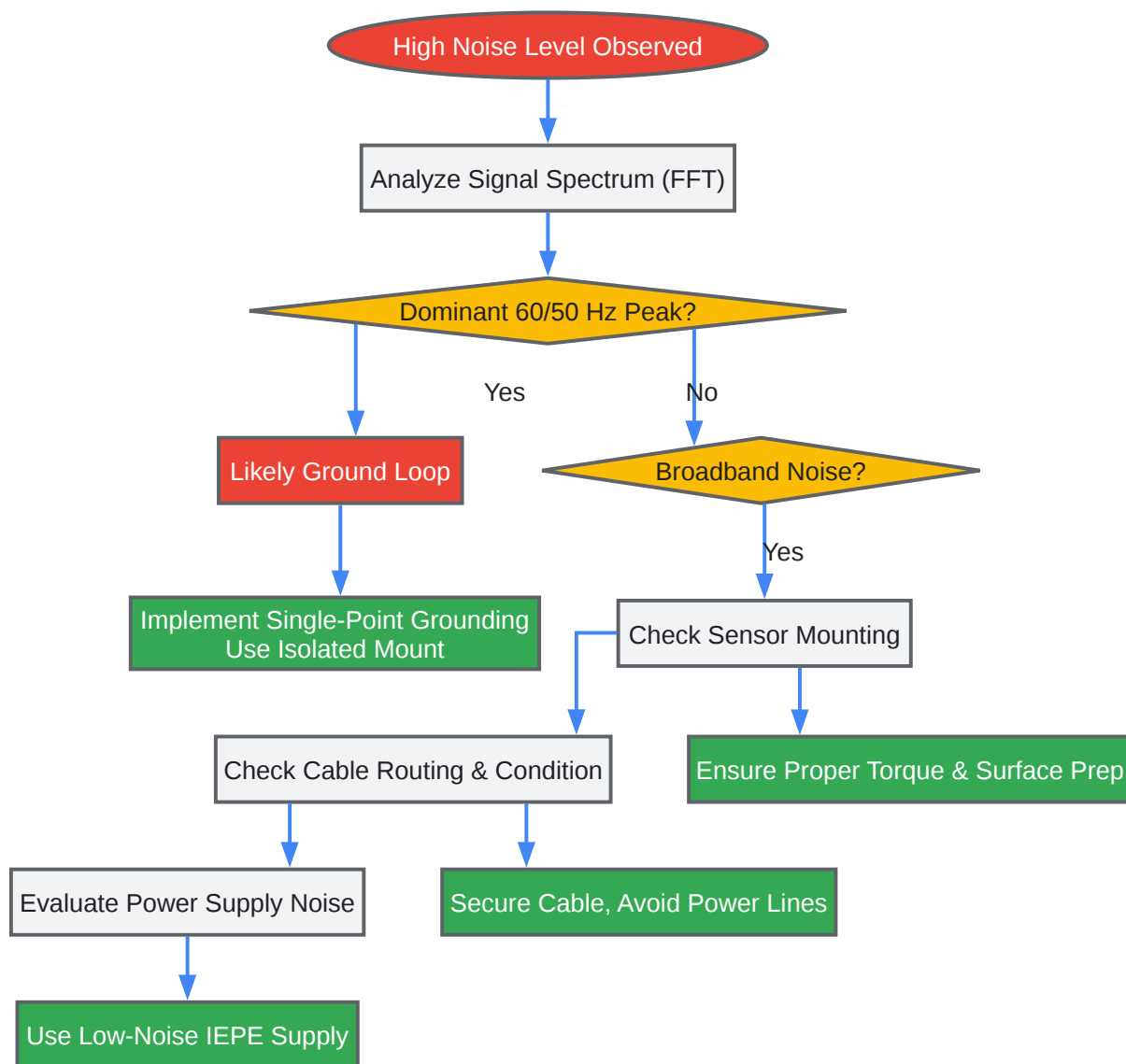
Objective: To quantify the noise contribution from different power supplies.

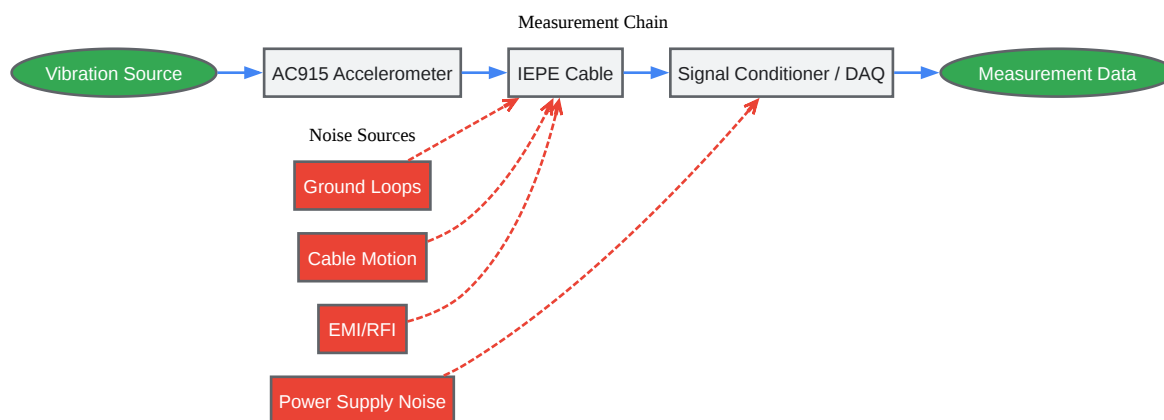
Methodology:

- Baseline Measurement: Perform the noise floor measurement as described in Protocol 1 using a high-quality, low-noise IEPE signal conditioner. This will serve as your baseline.

- **Substitute Power Supply:** Replace the high-quality power supply with the power supply you intend to evaluate.
- **Repeat Measurement:** Repeat the noise floor measurement under identical conditions.
- **Comparison:** Compare the RMS noise and PSD plots from the two measurements. A significant increase in the RMS value or the appearance of new peaks in the PSD indicates noise introduced by the power supply under test.

Visualizations





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